

Commercial Availability and Technical Guide for 2-Isopropylbenzeneboronic Acid

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Compound of Interest

Compound Name: 2-Isopropylbenzeneboronic acid

Cat. No.: B1303771

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropylbenzeneboronic acid (also known as 2-isopropylphenylboronic acid) is a synthetic organoboron compound that serves as a valuable building block in organic synthesis, particularly in the realm of medicinal chemistry and drug development. Its utility primarily stems from its role as a versatile coupling partner in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction, which is a cornerstone for the formation of carbon-carbon bonds.^[1] This technical guide provides an in-depth overview of the commercial availability, suppliers, key chemical properties, and applications of **2-isopropylbenzeneboronic acid**, tailored for professionals in research and drug development.

Chemical Properties and Identification

Property	Value	Reference
CAS Number	89787-12-2	[2]
Molecular Formula	C ₉ H ₁₃ BO ₂	[2]
Molecular Weight	164.01 g/mol	[2]
IUPAC Name	(2-propan-2-ylphenyl)boronic acid	[2]
Synonyms	2-Isopropylphenylboronic acid, (2-(1-Methylethyl)phenyl)boronic acid	[1][3]
Appearance	White to light yellow powder or crystal	[3]
InChI Key	KTZUVUWIBZMHMC-UHFFFAOYSA-N	[2]
SMILES	<chem>CC(C)c1ccccc1B(O)O</chem>	[1]

Commercial Availability and Suppliers

2-Isopropylbenzeneboronic acid is readily available from a variety of chemical suppliers, catering to both research and bulk quantity needs. The typical purity offered is ≥95%, with higher purities available from select vendors. Pricing can vary based on the supplier, quantity, and purity.

Supplier	Purity	Available Quantities
Sigma-Aldrich	≥97%	1g, 5g, 10g
TCI America	>98.0% (T)	1g, 5g
BLDpharm	98%	Inquire for bulk
Ambeed	97%	Inquire for bulk
AChemBlock	98%	Inquire for bulk

Note: Pricing is subject to change and may vary based on institutional agreements. It is recommended to inquire directly with the suppliers for the most current pricing and availability.

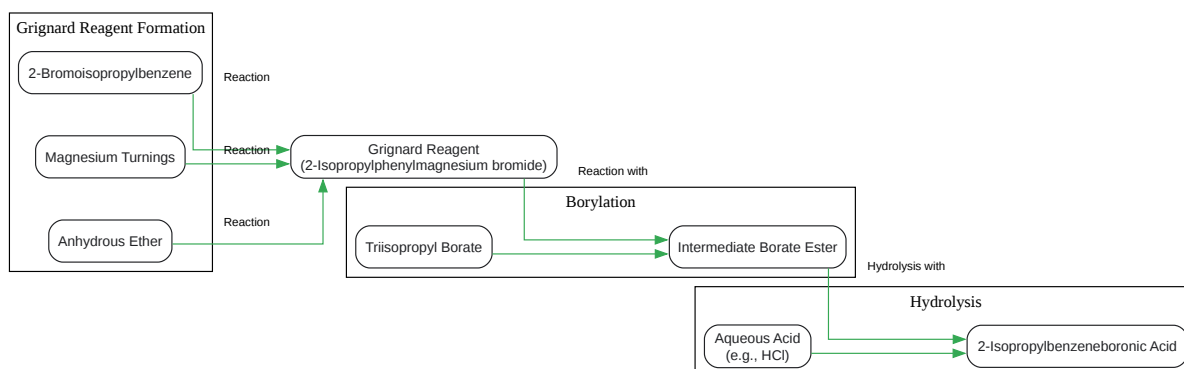
Synthesis of 2-Isopropylbenzeneboronic Acid

The synthesis of arylboronic acids like **2-isopropylbenzeneboronic acid** can be achieved through several established methods. Two common approaches are via the Grignard reaction and the Miyaura borylation.

Grignard Reaction Method

A general and widely used method for the synthesis of arylboronic acids involves the reaction of a Grignard reagent with a trialkyl borate followed by acidic hydrolysis.[4]

Experimental Workflow: Grignard Synthesis



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Caption: General workflow for the synthesis of **2-Isopropylbenzeneboronic acid** via a Grignard reagent.

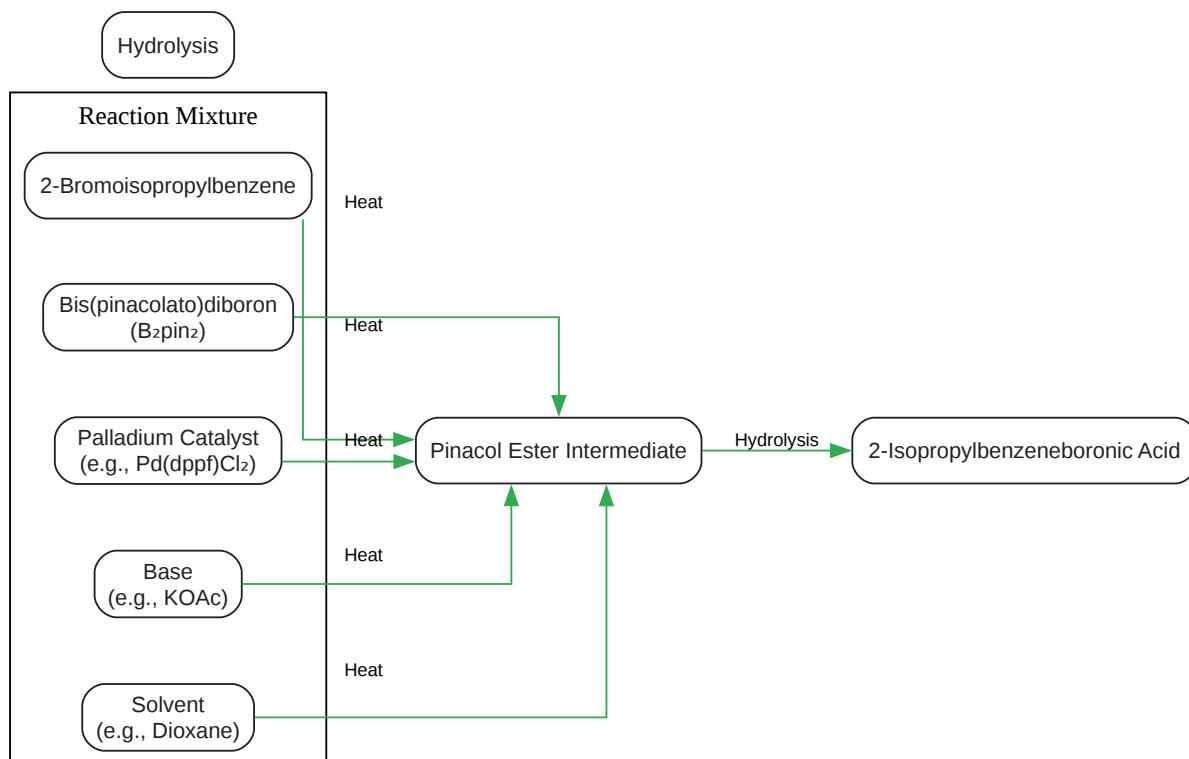
Detailed Protocol (General)

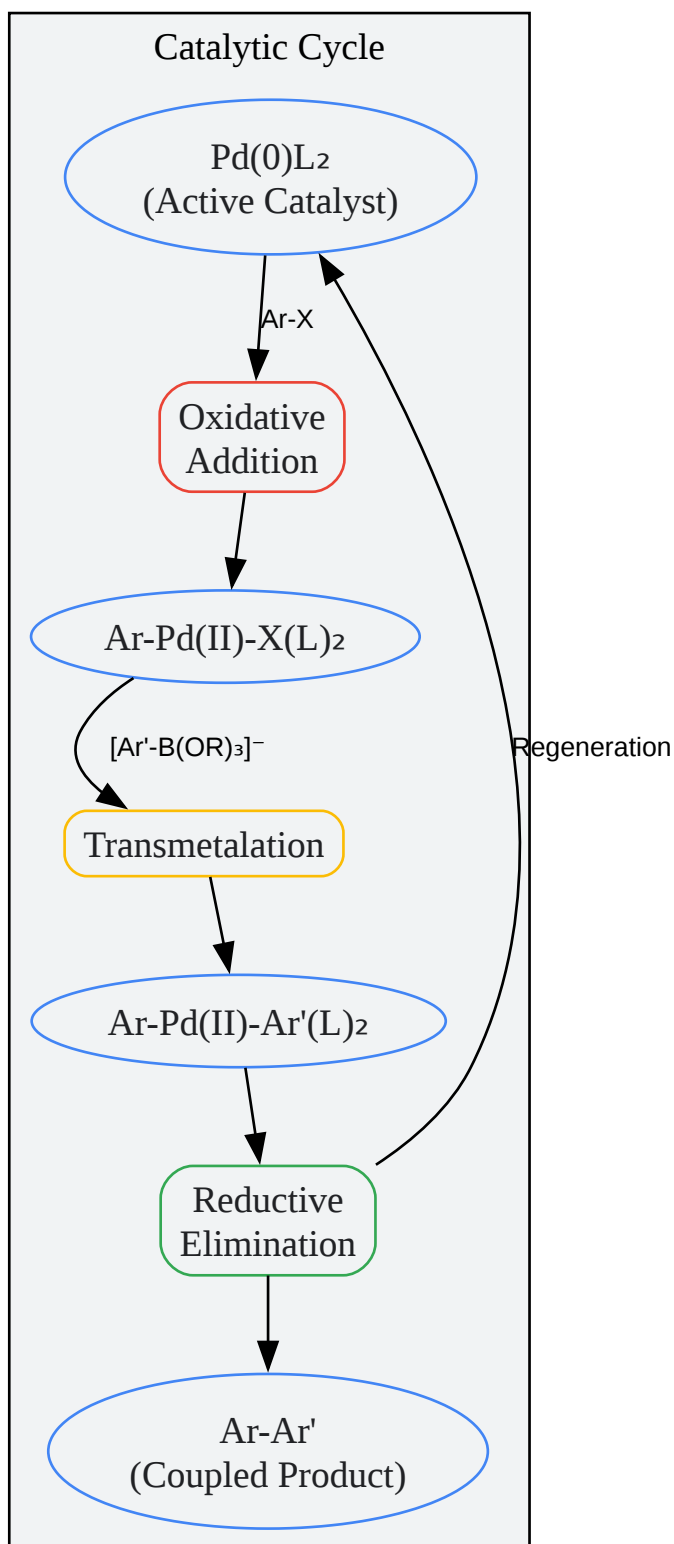
- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, magnesium turnings are placed in anhydrous diethyl ether under an inert atmosphere (e.g., argon or nitrogen). A solution of 2-bromoisopropylbenzene in anhydrous ether is added dropwise to initiate the reaction. The mixture is typically refluxed to ensure complete formation of the Grignard reagent, 2-isopropylphenylmagnesium bromide.^[5]
- **Borylation:** The freshly prepared Grignard reagent is then added slowly to a cooled solution (-78 °C) of triisopropyl borate in anhydrous ether.^[4] The reaction is stirred at low temperature and then allowed to warm to room temperature.
- **Hydrolysis:** The resulting borate ester intermediate is hydrolyzed by the careful addition of an aqueous acid, such as hydrochloric acid, to yield **2-isopropylbenzeneboronic acid**.^[4]
- **Purification:** The product can be purified by extraction and recrystallization.

Miyaura Borylation

The Miyaura borylation is a palladium-catalyzed cross-coupling reaction of an aryl halide with a diboron reagent, such as bis(pinacolato)diboron (B_2pin_2), to form a boronate ester, which can then be hydrolyzed to the boronic acid.^[6]

Experimental Workflow: Miyaura Borylation





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